

Pivalolactone: An In-depth Technical Guide to Safety, Handling, and Material Safety Data

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Compound of Interest

Compound Name: *Pivalolactone*

Cat. No.: *B016579*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and material safety data sheet (MSDS) information for **Pivalolactone** (CAS 1955-45-9). The information is intended to enable researchers, scientists, and drug development professionals to work with this compound in a safe and informed manner.

Chemical and Physical Properties

Pivalolactone, also known as 3,3-dimethyl-2-oxetanone, is a clear, colorless liquid.^[1] While some physical and chemical properties are available, it is noteworthy that flash point data is not readily available in published literature, though the compound is considered combustible.^{[1][2]}

Table 1: Physical and Chemical Properties of **Pivalolactone**

Property	Value	Reference(s)
CAS Number	1955-45-9	[1]
Molecular Formula	C ₅ H ₈ O ₂	[3]
Molecular Weight	100.13 g/mol	[3]
Appearance	Clear, colorless liquid	[1] [4]
Boiling Point	51 °C @ 20 mmHg 131.6°C at 760 mmHg	[2] [3] [4]
Melting Point	-12.9 °C -24.30 °C (Predicted)	[2] [3]
Density	0.9971 g/cm ³ (estimate) ~1.0 g/cm ³ (Predicted) 1.032g/cm3	[2] [3] [4]
Solubility	Soluble in Chloroform. [2] [3] Slowly hydrolyzes in water. [1]	[1] [2] [3]
Stability	Stable. Combustible. [2] Unstable in water. [1]	[1] [2]

Toxicological Information

Pivalolactone is a compound of significant toxicological concern. It is classified as a poison by ingestion and a questionable carcinogen with experimental carcinogenic and tumorigenic data. [\[2\]](#)[\[3\]](#) Mutagenicity has also been reported.[\[2\]](#)[\[3\]](#)

Acute Toxicity

Specific LD50 (oral, dermal) and LC50 (inhalation) values for **Pivalolactone** are not readily available in the reviewed literature. However, it is designated as a poison by ingestion.[\[2\]](#)[\[3\]](#) Given the lack of specific acute toxicity data, extreme caution should be exercised when handling this compound.

Carcinogenicity

A bioassay for possible carcinogenicity was conducted by the National Toxicology Program (NTP) using Fischer 344 rats and B6C3F1 mice.[\[5\]](#) The study found that under the conditions

of the bioassay, **pivalolactone** was carcinogenic to both male and female Fischer 344 rats, causing squamous-cell carcinomas and papillomas of the forestomach.[\[5\]](#)[\[6\]](#) However, the study provided no evidence for the carcinogenicity of **pivalolactone** in B6C3F1 mice of either sex.[\[5\]](#)[\[6\]](#)

Table 2: Summary of NCI Carcinogenicity Bioassay of **Pivalolactone**

Species	Sex	Administration Route	Doses	Duration	Findings	Reference(s)
Fischer 344 Rats	Male & Female	Gavage	150 and 300 mg/kg/day	103 weeks	Carcinogenic: Squamous-cell carcinomas and papillomas of the forestomach.	[5] [6]
B6C3F1 Mice	Male & Female	Gavage	75 and 150 mg/kg/day	102 weeks	No evidence of carcinogenicity.	[5] [6]

Genotoxicity

Pivalolactone has shown positive results for mutagenicity in *Salmonella typhimurium* and *Escherichia coli*.[\[7\]](#)

Handling and Storage

Given the hazardous nature of **Pivalolactone**, stringent safety protocols must be followed during its handling and storage.

Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is critical. The following are minimum recommendations:

- Gloves: Chemical-resistant gloves (e.g., Tyvek-type disposable sleeves taped to gloves) should be worn.[1]
- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used, especially when handling the neat compound or in situations with potential for aerosolization.[8] In case of inadequate ventilation, respiratory protection is required.[8]
- Protective Clothing: A lab coat, long pants, and closed-toe shoes are required. Disposable Tyvek-type protective clothing should be considered.[1]

Engineering Controls

All work with **Pivalolactone** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[9] An emergency eyewash station and safety shower must be readily accessible.[9]

Storage

Pivalolactone should be stored under ambient temperatures.[8] Keep containers tightly closed in a dry, cool, and well-ventilated place.[8]

Experimental Protocol: Safe Handling in a Research Setting

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the chemical fume hood is functioning properly. Have a spill kit readily available.
- Aliquoting: If aliquoting from a larger container, perform the procedure in the chemical fume hood. Use appropriate tools to minimize the generation of aerosols.

- Reactions: Set up reactions involving **Pivalolactone** in the chemical fume hood. Ensure all glassware is properly secured.
- Post-Handling: After handling, decontaminate all surfaces and equipment that may have come into contact with **Pivalolactone**. Remove and dispose of PPE as hazardous waste. Wash hands thoroughly with soap and water.

Emergency Procedures

Spills

In the event of a **Pivalolactone** spill, the following protocol should be followed:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[9]
- Ventilate: Ensure the area is well-ventilated by using the chemical fume hood.[9]
- Ignition Sources: Remove all sources of ignition from the area.[1]
- Containment: For small spills, use absorbent paper to pick up the liquid material.[1]
- Collection: Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for disposal.[1]
- Decontamination: Wash all contaminated surfaces with 60-70% ethanol followed by a soap and water solution.[1] Do not re-enter the area until it has been verified as clean by a safety officer.[1]

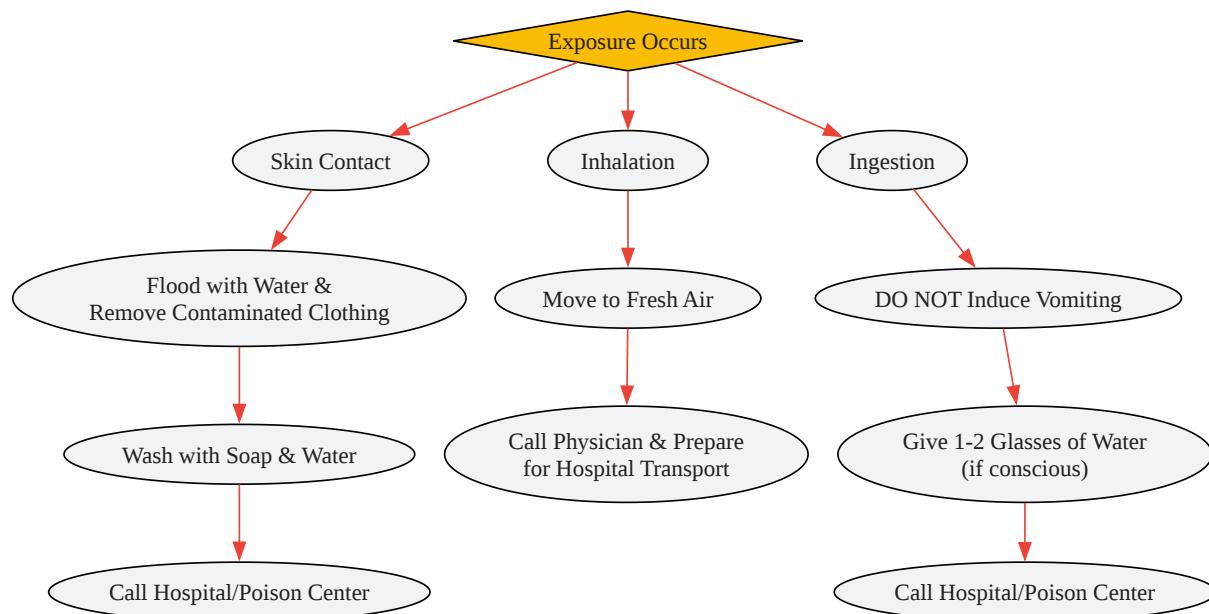


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Caption: **Pivalolactone** Spill Response Workflow.

First Aid

- Skin Contact: Immediately flood the affected skin with water while removing and isolating all contaminated clothing.[1] Gently wash all affected skin areas thoroughly with soap and water.[1] Immediately call a hospital or poison control center.[1]
- Inhalation: Immediately leave the contaminated area and take deep breaths of fresh air.[1] Call a physician and be prepared to transport the victim to a hospital, even if no symptoms develop.[1]
- Ingestion: DO NOT induce vomiting.[1] If the victim is conscious and not convulsing, give 1 or 2 glasses of water to dilute the chemical and immediately call a hospital or poison control center.[1]



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Caption: First Aid Protocol for **Pivalolactone** Exposure.

Stability and Reactivity

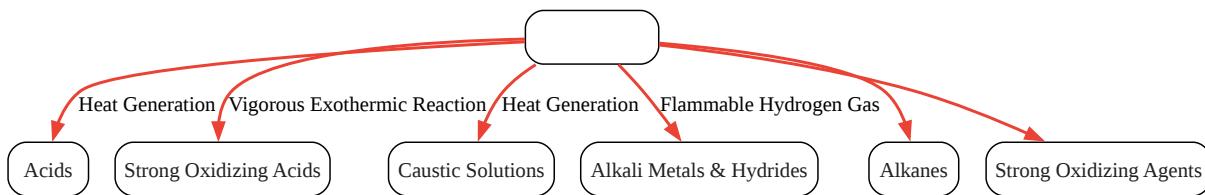
Chemical Stability

Pivalolactone is stable under normal conditions but is unstable in water, where it slowly hydrolyzes.[1][2]

Incompatible Materials

As an ester, **Pivalolactone** is incompatible with the following:

- Acids: Reacts with acids to liberate heat.[1][2]
- Strong Oxidizing Acids: May cause a vigorous, exothermic reaction that could ignite the products.[1][2]
- Caustic Solutions: Interaction generates heat.[1][2]
- Alkali Metals and Hydrides: Mixing generates flammable hydrogen gas.[1][2]
- Alkanes: This chemical is incompatible with alkanes.[1][2]
- Strong Oxidizing Agents[2]



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Caption: Chemical Incompatibilities of **Pivalolactone**.

Hazardous Decomposition Products

When heated to decomposition, **Pivalolactone** emits acrid smoke and irritating fumes.[2][3]

Disposal Considerations

Waste **Pivalolactone** and contaminated materials should be disposed of as hazardous waste in accordance with local, state, and federal regulations. Containers should be sealed, clearly labeled, and stored in a designated safe area pending disposal.

Fire Fighting Measures

Fires involving **Pivalolactone** can be controlled with a dry chemical, carbon dioxide, or Halon extinguisher.^[1] As it is considered combustible, appropriate precautions should be taken to prevent ignition.^{[1][2]}

This guide is intended as a summary of available safety and handling information for **Pivalolactone** and should be used in conjunction with a comprehensive risk assessment and adherence to all applicable safety regulations. Always consult the most current Safety Data Sheet (SDS) before working with this chemical.

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References

- 1. assets.greenbook.net [assets.greenbook.net]
- 2. Bioassay of pivalolactone for possible carcinogenicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. oral Id50 values: Topics by Science.gov [science.gov]
- 4. researchgate.net [researchgate.net]
- 5. coleparmer.com [coleparmer.com]
- 6. depts.washington.edu [depts.washington.edu]
- 7. Oral LD50 toxicity modeling and prediction of per- and polyfluorinated chemicals on rat and mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. PIVALOLACTONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

- 9. [benchchem.com \[benchchem.com\]](https://www.benchchem.com/b016579)
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